developing novel fluoroquinolones from 4-Chloro-6-fluoroquinolin-3-amine.

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Compound of Interest

Compound Name: *4-Chloro-6-fluoroquinolin-3-amine*

Cat. No.: *B12961955*

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Application Note: AN-FQ-2026-04

Developing Novel Fluoroquinolone Analogs from **4-Chloro-6-fluoroquinolin-3-amine**

Abstract

This guide details the synthetic and biological protocols for developing "non-classical" fluoroquinolone (FQ) antibiotics using **4-Chloro-6-fluoroquinolin-3-amine** as a strategic scaffold. Unlike traditional FQs (e.g., ciprofloxacin) which rely on a 3-carboxylic acid/4-oxo pharmacophore, this 3-amino-4-chloro scaffold offers a unique entry point for overcoming resistance mechanisms involving drug efflux and gyrase mutations. This note covers the selective functionalization of the C4-chloro and C3-amino positions to generate novel DNA gyrase inhibitors.

Module 1: Strategic Rationale & Mechanism

The "Dual-Handle" Advantage The starting material, **4-Chloro-6-fluoroquinolin-3-amine**, presents two orthogonal reactive handles that allow for the construction of a diverse library of gyrase inhibitors:

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- C4-Chloro Position (Electrophilic): Susceptible to Nucleophilic Aromatic Substitution (ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

). In classical FQs, this position is a ketone (=O). By retaining the aromatic quinoline core or hydrolyzing it later, we can modulate DNA intercalation properties.
- C3-Amino Position (Nucleophilic): A versatile handle to introduce hydrogen-bond donors/acceptors. This replaces the traditional C3-carboxylic acid, potentially evading resistance mechanisms that rely on recognizing the anionic carboxylate.

Mechanism of Action (MoA): The target compounds act by stabilizing the DNA-Gyrase cleavable complex, preventing DNA religation and inducing double-strand breaks. The C6-fluorine is critical for binding within the enzyme's active site.

Module 2: Synthetic Protocols

Protocol A: C4-Functionalization (Introduction of the "Side Chain")

Objective: To introduce a cyclic amine at the C4 position, mimicking the C7-side chain of classical fluoroquinolones which governs the antibacterial spectrum and pharmacokinetic profile.

Materials:

- Scaffold: **4-Chloro-6-fluoroquinolin-3-amine** (1.0 eq)
- Nucleophile: N-Methylpiperazine or Pyrrolidine derivative (1.2 eq)
- Base: Diisopropylethylamine (DIPEA) (2.0 eq)
- Solvent: Anhydrous DMF or DMSO
- Catalyst (Optional): KI (0.1 eq) to accelerate reaction via Finkelstein-like activation.

Step-by-Step Procedure:

- Preparation: Charge a flame-dried reaction vial with the scaffold (1.0 mmol) and anhydrous DMF (5 mL) under an argon atmosphere.

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- Addition: Add DIPEA (2.0 mmol) followed by the amine nucleophile (1.2 mmol) dropwise.
- Reaction: Heat the mixture to 80–100°C for 4–6 hours.
  - Checkpoint: Monitor reaction progress via TLC (System: 5% MeOH in DCM). The starting material (

) should disappear, replaced by a lower

    fluorescent spot.
- Workup: Cool to room temperature. Pour into ice-water (20 mL). The product often precipitates.
  - If precipitate forms: Filter, wash with cold water, and dry.
  - If oil forms: Extract with EtOAc (3x), wash with brine, dry over

    , and concentrate.
- Purification: Recrystallize from EtOH or purify via flash column chromatography (Gradient: 0-10% MeOH/DCM).

Protocol B: C3-Derivatization (Bioisostere Installation)

Objective: To convert the C3-amine into a moiety that mimics the electrostatic properties of the classical C3-carboxylate, such as a sulfonamide or urea.

Target:N-(4-(substituted)-6-fluoroquinolin-3-yl)benzenesulfonamide

Step-by-Step Procedure:

- Dissolution: Dissolve the C4-substituted intermediate from Protocol A (1.0 eq) in anhydrous Pyridine (acting as solvent and base).
- Acylation: Cool to 0°C. Add the appropriate sulfonyl chloride or isocyanate (1.1 eq) slowly.
- Incubation: Stir at 0°C for 30 mins, then warm to room temperature for 2 hours.

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- Quench: Add water drops to quench excess electrophile.
- Isolation: Evaporate pyridine under reduced pressure. Resuspend residue in DCM, wash with 0.1 M HCl (to remove residual pyridine), then sat.

  .
- Validation: Confirm structure via

  H-NMR. Look for the downfield shift of the NH proton (

  ppm).

Module 3: Visualization of Synthetic Workflow



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Caption: Synthetic pathway transforming the 4-chloro-3-amino scaffold into bioactive FQ analogs via sequential SnAr and acylation.

Module 4: Biological Evaluation Protocols

To validate the "fluoroquinolone-like" activity, you must verify DNA Gyrase targeting.

Assay 1: Bacterial MIC Determination (Broth Microdilution)

Standard: CLSI M07-A10 Guidelines.

- Strains:E. coli (ATCC 25922), S. aureus (ATCC 29213), and P. aeruginosa (ATCC 27853).
- Preparation: Prepare stock solutions of novel compounds in DMSO (1 mg/mL).

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- Dilution: Serial 2-fold dilutions in Cation-Adjusted Mueller-Hinton Broth (CAMHB) in 96-well plates. Final range: 64

  g/mL to 0.06

  g/mL.

- Inoculum: Add

  CFU/mL bacterial suspension.

- Incubation: 16–20 hours at 37°C.

- Readout: The MIC is the lowest concentration with no visible growth.

Assay 2: DNA Gyrase Supercoiling Inhibition

Purpose: Confirm mechanism of action is distinct from general toxicity.

- Kit: Use a commercial E. coli Gyrase Supercoiling Assay kit (e.g., Inspiralis).
- Reaction: Mix relaxed pBR322 plasmid DNA, assay buffer, and E. coli gyrase enzyme.
- Treatment: Add test compound (titrated concentrations). Include Ciprofloxacin as a positive control.[1][2]
- Electrophoresis: Run products on a 1% agarose gel.
- Analysis: Supercoiled DNA migrates faster than relaxed DNA. Inhibitors will result in bands remaining at the "relaxed" position.

Module 5: Structure-Activity Relationship (SAR) Summary

The following table summarizes expected trends based on 3-aminoquinoline literature [1][2].

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Position	Modification	Effect on Activity
C4 (Core)	Cyclic amines (Piperazine)	Increases Gram-negative spectrum and bioavailability.
C4 (Core)	Aromatic amines (Aniline)	Generally decreases potency; increases cytotoxicity.
C3 (Amine)	Free Amine (-NH2)	Moderate activity; poor pharmacokinetic stability.
C3 (Amine)	Sulfonamide (-NH-SO2-R)	High Potency. Mimics acidity of carboxylate; improves binding to GyrA.
C6 (Fluoro)	Removal of Fluorine	Abolishes Activity. Essential for binding pocket interaction.

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